Single-molecule localization microscopy (SMLM) using JF646 maleimide

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Compound of Interest

Compound Name:	*Janelia Fluor 646, Maleimide*
Cat. No.:	*B12424021*

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Application Note: High-Fidelity Single-Molecule Localization Microscopy (SMLM) using Janelia Fluor® 646 Maleimide[1]

Executive Summary

This guide details the methodology for utilizing Janelia Fluor® 646 (JF646) Maleimide in Direct Stochastic Optical Reconstruction Microscopy (dSTORM).[1] Unlike legacy cyanine dyes (e.g., Alexa Fluor 647), JF646 utilizes a spirocyclic locking mechanism that renders it fluorogenic—significantly reducing background fluorescence from nonspecific binding.[1] This protocol covers the chemical conjugation to reduced cysteines (e.g., on antibodies or nanobodies), the specific redox buffer requirements for optimal blinking, and the optical acquisition strategy required to achieve <20 nm localization precision.

The Chemical Biology of JF646

Why JF646? (The Fluorogenic Advantage)

Standard fluorophores are "always on," necessitating extensive washing to remove unbound dye.[1] JF646 exists in a dynamic equilibrium between two states:

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- Closed Lactone (Non-fluorescent): The predominant form in non-polar solvents and when free in solution.[1] It is cell-permeable and optically silent.[1]
- Open Zwitterion (Fluorescent): Upon conjugation to a protein or binding to a polar target, the equilibrium shifts, opening the ring and restoring fluorescence.

This property drastically improves the Signal-to-Noise Ratio (SNR), a critical metric in SMLM where background photons dilute localization precision.[1]

Maleimide Chemistry

The maleimide moiety specifically targets reduced sulfhydryl (-SH) groups on cysteine residues via a Thiol-Michael addition reaction.[1] This is irreversible and forms a stable thioether bond.[1]

Critical Constraint: The reaction is highly pH-dependent.[1]

- pH 6.5 – 7.5: Specificity for thiols is maximized.[1]
- pH > 8.0: Maleimide hydrolyzes rapidly (becoming non-reactive) and begins reacting non-specifically with primary amines (lysines).[1]

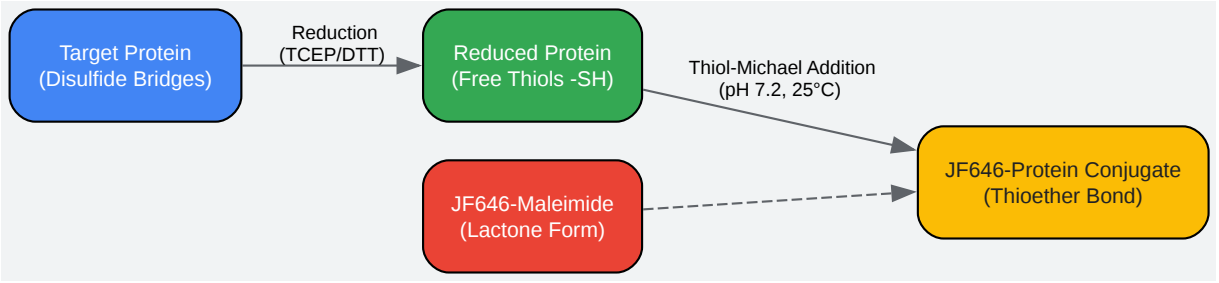

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Figure 1: The chemical workflow for site-specific labeling of protein thiols with JF646.

Protocol: Bioconjugation of Antibodies/Nanobodies

Scope: Labeling an IgG antibody or VHH Nanobody. Reagents:

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- JF646 Maleimide (stored at -20°C, dissolved in anhydrous DMSO).[1]
- TCEP (Tris(2-carboxyethyl)phosphine) – Preferred over DTT as it does not interfere with maleimide.[1]
- Conjugation Buffer: PBS pH 7.2, EDTA 1mM (EDTA prevents metal-catalyzed oxidation of thiols).[1]
- Purification Column: Zeba Spin Desalting Columns (7K MWCO).[1]

Step-by-Step Methodology

- Protein Preparation:
  - Adjust protein concentration to 1–2 mg/mL in Conjugation Buffer.[1]
  - Note: Ensure the buffer is free of carrier proteins (BSA/Gelatin) and sodium azide, as these interfere with labeling.[1]
- Selective Reduction:
  - Add TCEP to a final concentration of 20 mM (for partial reduction of inter-chain disulfides in IgG) or optimized molar equivalents for Nanobodies.
  - Incubate for 30 minutes at Room Temperature (RT).
  - Expert Insight: Unlike DTT, TCEP does not need to be removed before adding maleimide, simplifying the workflow and preventing re-oxidation during purification.
- Dye Preparation:
  - Resuspend JF646 Maleimide in anhydrous DMSO to 10 mM stock.[1]
  - Caution: Prepare immediately before use.[1] Maleimides degrade in moisture.[1]
- Conjugation Reaction:
  - Add JF646 to the reduced protein solution at a 20:1 molar excess (Dye:Protein).

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- Mix gently and incubate 2 hours at RT or Overnight at 4°C in the dark.
- Why 20x? Hydrolysis competes with conjugation.[1] Excess dye ensures saturation of available thiols.[1]

- Purification (Crucial):
  - Remove free dye using a Zeba Spin Column or dialysis against PBS.[1]
  - Validation: Measure Absorbance at 280 nm (Protein) and 646 nm (Dye).[1]
  - Calculate Degree of Labeling (DOL):

    (Where

    for JF646 is 152,000 $M^{-1}cm^{-1}$).[1] Target DOL is 2–4 dyes per antibody for optimal dSTORM.[1]

Protocol: dSTORM Imaging Setup[1][3]

To achieve "blinking" (stochastic switching between On/Off states), JF646 requires a specific redox buffer system.[1]

Optical Configuration

- Microscope: TIRF (Total Internal Reflection Fluorescence) or HILO (Highly Inclined and Laminated Optical sheet) configuration.[1]
- Camera: sCMOS or EMCCD with high quantum efficiency >600nm.[1]
- Excitation: 640 nm laser (High power: 1–5 kW/cm^2 at sample).[1]
- Activation: 405 nm laser (Low power: 0–1 W/cm^2).[1] Used to "rescue" fluorophores from the long-lived dark state.[1]

The "Blinking" Buffer (Glox-MEA)

This buffer creates the chemical environment for the dye to enter the dark radical state.

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Component	Concentration	Function
TN Buffer	50 mM Tris (pH 8.0), 10 mM NaCl	Basal buffer.[1] pH 8.0 favors the dark state.
MEA (Cysteamine)	10 – 100 mM	Primary switching agent.[1] Reduces the excited fluorophore to a dark radical anion.
Glucose Oxidase	0.5 mg/mL	Oxygen Scavenging System (Part A).[1]
Catalase	40 µg/mL	Oxygen Scavenging System (Part B).[1][2]
Glucose	10% (w/v)	Fuel for the scavenger system.[1]

Expert Note: Prepare the enzyme mix (Glox) fresh.[1] Oxygen is the enemy of dSTORM; it causes permanent photobleaching rather than reversible blinking.

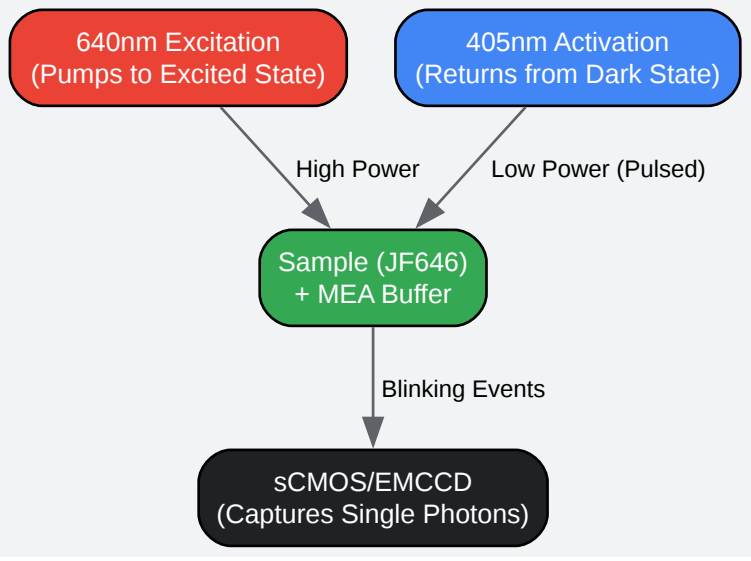

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Figure 2: Optical setup for dSTORM. The 405nm laser is titrated to maintain constant localization density.

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Data Acquisition & Analysis

- Acquisition:
  - Begin with 640nm excitation at 100% power.[1]
  - The sample will initially be very bright (all dyes "On").[1] Wait 5–10 seconds for the "pumping phase" where most dyes are pushed into the dark state.
  - Once individual blinking events are visible, start recording (10,000 – 30,000 frames at 10–20 ms exposure).[1]
  - Drift Management: If blink density drops, slowly increase 405nm power.
- Analysis Workflow:
  - Localization: Use Gaussian fitting algorithms (e.g., ThunderSTORM, Picasso) to determine the centroid of each blink.
  - Drift Correction: Essential for long acquisitions.[1] Use Redundant Cross-Correlation (RCC) or fiducial markers (gold nanoparticles).[1]
  - Filtering: Discard localizations with:
    - Sigma (width) > diffraction limit (indicates clusters).[1]
    - Uncertainty > 20 nm.[1]
    - Photon count < 500 (too dim for precision).[1]

Troubleshooting

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Problem	Probable Cause	Solution
High Background	Unreacted dye or non-specific sticking.[1]	Ensure extensive dialysis after labeling.[1] Use 5% BSA blocking.[1][3]
No Blinking (Always On)	Buffer oxidation or pH too low.[1]	Make fresh Glox/MEA buffer.[1] Ensure pH is 8.0 (MEA works poorly at pH 7).
Rapid Bleaching	Oxygen in buffer.[1]	Seal the sample chamber with twinsil/epoxy.[1] Increase Glox concentration.[1]
Precipitation	Over-labeling (hydrophobic aggregation).[1]	Reduce dye molar excess during conjugation.[1] Target DOL < 4.

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